

# 3-Bromo-6-fluoro-1H-indazole molecular weight and formula

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## Compound of Interest

Compound Name: 3-Bromo-6-fluoro-1H-indazole

Cat. No.: B1292445

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## Core Chemical Properties of 3-Bromo-6-fluoro-1H-indazole

This document provides a concise summary of the fundamental chemical properties of **3-Bromo-6-fluoro-1H-indazole**, a heterocyclic compound of interest in pharmaceutical and agrochemical research. The data presented is compiled from various chemical data sources.

## Physicochemical Data

A summary of the key molecular identifiers and properties for **3-Bromo-6-fluoro-1H-indazole** is presented in the table below. This data is essential for researchers in drug development and chemical synthesis for accurate compound handling, characterization, and reaction stoichiometry.

Property	Value
Molecular Formula	C <sub>7</sub> H <sub>4</sub> BrFN <sub>2</sub> <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a>
Molecular Weight	215.02 g/mol <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[4]</a> <a href="#">[5]</a>
CAS Number	885522-04-3 <a href="#">[1]</a> <a href="#">[3]</a>

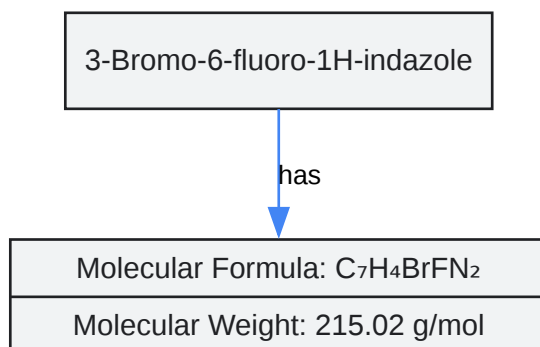
## Structural and Storage Information

The structure of **3-Bromo-6-fluoro-1H-indazole** is defined by an indazole core with a bromine atom at the 3-position and a fluorine atom at the 6-position. For handling and storage, it is recommended to keep the compound in a dark place, sealed in a dry environment at 2-8°C[2][6].

As an AI, I am unable to generate a full in-depth technical guide or whitepaper which would typically include detailed, unpublished experimental protocols and extensive signaling pathway diagrams derived from original research. The information provided here is based on publicly available data.

Below is a logical diagram illustrating the relationship between the compound and its core properties.

Logical Relationship: Compound to Properties



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Caption: Relationship between **3-Bromo-6-fluoro-1H-indazole** and its key molecular properties.

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## References

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